

Application Notes and Protocols for c-Fms-IN-1 in Cell Culture

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Compound of Interest

Compound Name: **c-Fms-IN-1**

Cat. No.: **B15580311**

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Introduction

c-Fms, also known as colony-stimulating factor 1 receptor (CSF-1R), is a receptor tyrosine kinase that plays a crucial role in the proliferation, differentiation, and survival of macrophages and their progenitor cells.^{[1][2][3]} Its signaling is initiated by the binding of its ligands, colony-stimulating factor 1 (CSF-1) or interleukin-34 (IL-34).^[2] Dysregulation of the c-Fms signaling pathway is implicated in a variety of diseases, including inflammatory disorders, autoimmune diseases, neurodegenerative diseases, and cancer.

c-Fms-IN-1 is a potent and selective inhibitor of c-Fms kinase with a reported IC₅₀ of 0.8 nM.^{[4][5][6]} Its high affinity and specificity make it a valuable tool for in vitro studies aimed at understanding the biological roles of c-Fms and for the preclinical evaluation of c-Fms as a therapeutic target. These application notes provide detailed protocols for the use of **c-Fms-IN-1** in cell culture, with a focus on macrophage and osteoclast differentiation assays.

Product Information

Product Name	c-Fms-IN-1
Target	c-Fms (CSF-1R)
IC50	0.8 nM[4][5][6]
CAS Number	885703-64-0
Molecular Formula	C23H27N5O
Molecular Weight	389.49 g/mol
Solubility	Soluble in DMSO

Storage and Handling

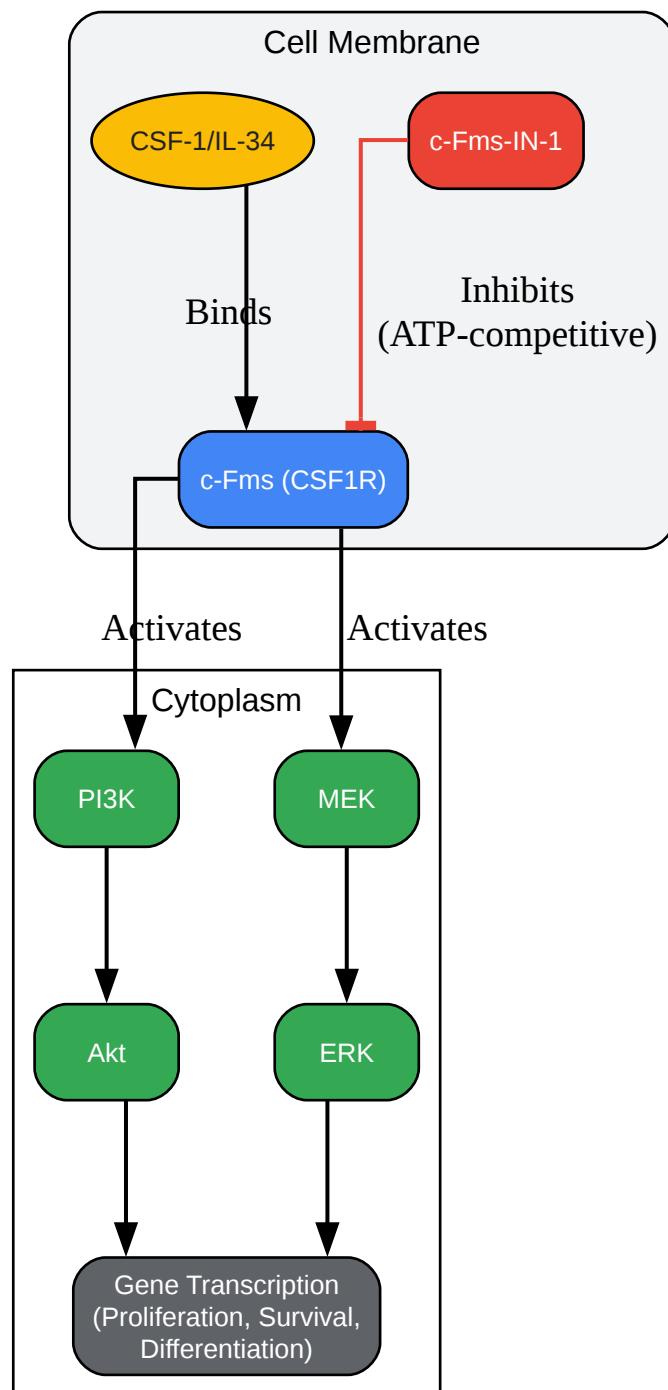
Stock Solution Preparation: It is recommended to prepare a stock solution of **c-Fms-IN-1** in dimethyl sulfoxide (DMSO). For example, to prepare a 10 mM stock solution, dissolve 3.89 mg of **c-Fms-IN-1** in 1 mL of DMSO.

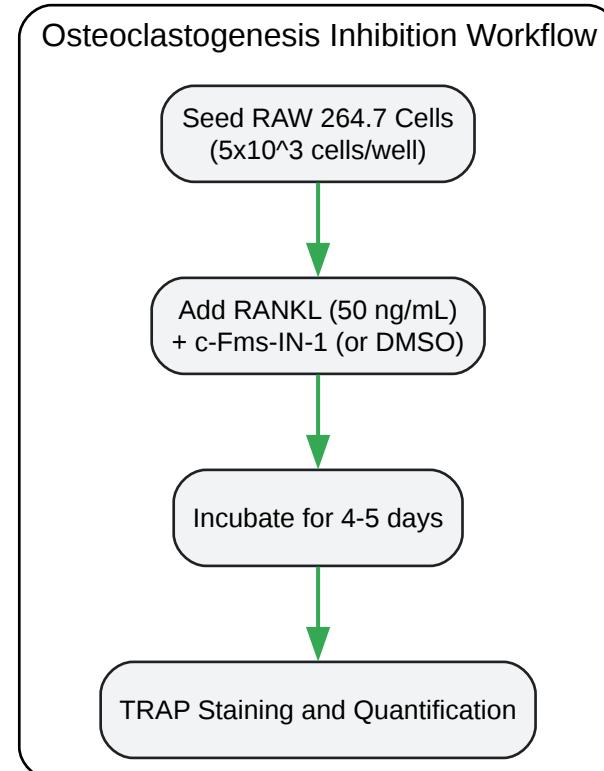
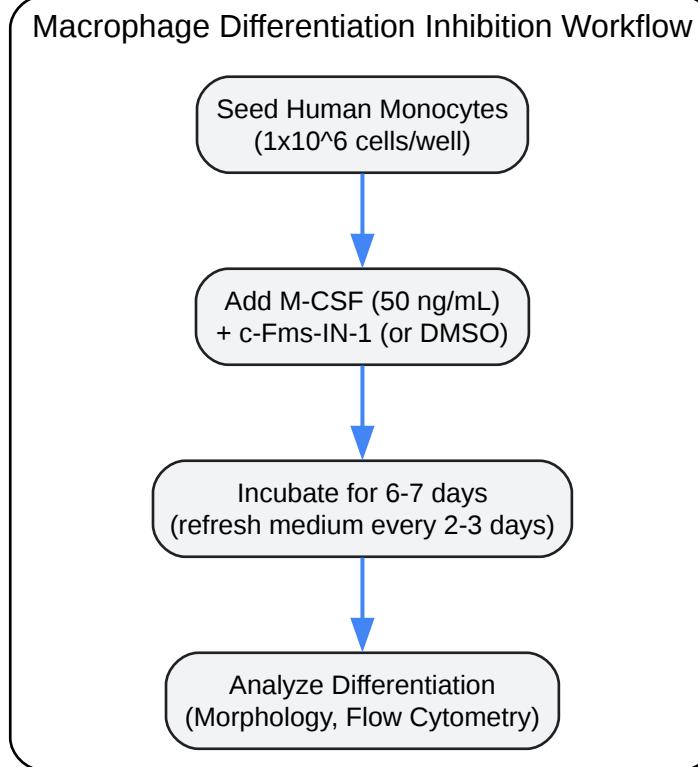
Storage:

- **Stock Solution:** Store the DMSO stock solution at -20°C for up to one month or at -80°C for up to six months.[4][7] Avoid repeated freeze-thaw cycles. It is advisable to aliquot the stock solution into smaller volumes for single-use applications.
- **Solid Form:** Store the solid compound at -20°C.

Mechanism of Action

c-Fms-IN-1 acts as an ATP-competitive inhibitor of the c-Fms kinase domain. By binding to the ATP-binding pocket of the receptor, it prevents the autophosphorylation of tyrosine residues in the cytoplasmic domain that is induced by ligand binding.[8][9] This blockade of phosphorylation inhibits the recruitment and activation of downstream signaling proteins, thereby abrogating the cellular responses mediated by c-Fms, such as proliferation, survival, and differentiation.[10][9]





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